4-(4-aminophenyl)cyclohexan-1-one synthesis via Robinson annulation

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Compound of Interest

Compound Name:	*4-(4-aminophenyl)cyclohexan-1-one*
CAS No.:	*124500-61-4*
Cat. No.:	*B6256291*

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Application Note: Synthesis of 4-(4-aminophenyl)cyclohexan-1-one

Executive Summary

- Target Molecule: **4-(4-aminophenyl)cyclohexan-1-one**
- Core Strategy: Modified Robinson Annulation (Michael Addition

  Intramolecular Aldol

  Decarboxylation).
- Key Intermediate: 4-(4-nitrophenyl)cyclohex-2-en-1-one.
- Primary Challenge: Preserving the ketone functionality during the simultaneous reduction of the nitro group and the alkene.

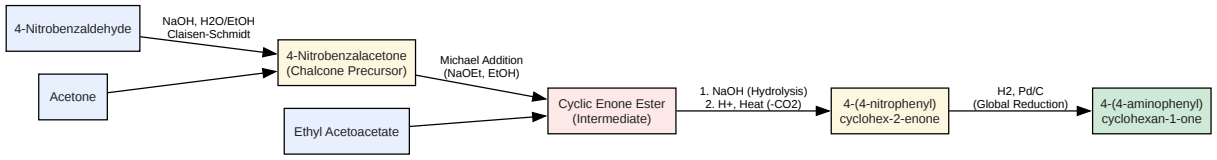
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- Yield Expectation: 40–55% overall (3 steps).

Retrosynthetic Analysis & Mechanism

The synthesis is designed to introduce the nitrogen functionality in a "masked" oxidation state (nitro group) to prevent interference during the base-catalyzed annulation steps.

- Step 1 (Precursor Assembly): Claisen-Schmidt condensation of 4-nitrobenzaldehyde with acetone yields the Michael acceptor (4-nitrobenzalacetone).
- Step 2 (Annulation): A base-mediated Michael addition of ethyl acetoacetate to the chalcone, followed by an intramolecular aldol condensation, forms the cyclohexenone ring. Hydrolysis and decarboxylation yield 4-(4-nitrophenyl)cyclohex-2-enone.
- Step 3 (Global Reduction): Catalytic hydrogenation reduces the nitro group to an aniline and saturates the alkene, yielding the final target.



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Figure 1: Synthetic pathway for **4-(4-aminophenyl)cyclohexan-1-one** via modified Robinson Annulation.

Detailed Experimental Protocol

Stage 1: Synthesis of 4-Nitrobenzalacetone (The Michael Acceptor)

Rationale: The nitro group acts as a stable precursor to the amine, tolerating the basic conditions of the subsequent annulation.

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Reagents:

- 4-Nitrobenzaldehyde (15.1 g, 100 mmol)
- Acetone (excess, 150 mL)
- NaOH (10% aqueous solution)[1][2]
- Ethanol (95%)[3]

Protocol:

- Dissolution: In a 500 mL round-bottom flask, dissolve 4-nitrobenzaldehyde (15.1 g) in acetone (150 mL). The excess acetone acts as both reactant and solvent to suppress bis-condensation (formation of dibenzalacetone).
- Addition: Cool the solution to 0–5°C in an ice bath. Add 10 mL of 10% NaOH dropwise over 20 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir for 2 hours. A precipitate often forms.[4]
- Quench: Neutralize with dilute HCl (1M) until pH ~6-7.
- Isolation: Concentrate under reduced pressure to remove excess acetone. Extract the residue with ethyl acetate (3 x 50 mL). Wash combined organics with brine, dry over Na_2SO_4, and concentrate.
- Purification: Recrystallize from ethanol/water to obtain yellow needles.
  - Target Yield: 85-90%
  - Checkpoint: 1H NMR should show trans-alkene doublets (J ~16 Hz) around 6.8-7.5 ppm.

Stage 2: Robinson Annulation & Decarboxylation

Rationale: Ethyl acetoacetate serves as the nucleophile. The initial Michael adduct cyclizes via an intramolecular aldol condensation.[5] The ester group is then removed to yield the simple

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enone.

Reagents:

- 4-Nitrobenzalacetone (19.1 g, 100 mmol)
- Ethyl Acetoacetate (13.0 g, 100 mmol)
- Sodium Ethoxide (NaOEt) (0.5 eq, prepared from Na metal in EtOH)
- Solvent: Absolute Ethanol (200 mL)

Protocol:

- Michael Addition: To a solution of 4-nitrobenzalacetone and ethyl acetoacetate in ethanol (200 mL), add NaOEt (catalytic amount, typically 20 mol%). Reflux for 3 hours.
  - Note: The solution will darken.[2] Monitoring by TLC is crucial to ensure consumption of the chalcone.
- Cyclization: If cyclization is slow, add an additional 0.5 eq of NaOEt and reflux for another 2-4 hours. The intermediate is ethyl 4-(4-nitrophenyl)-2-oxocyclohex-3-enecarboxylate.
- Hydrolysis & Decarboxylation:
  - Add 50 mL of 20% NaOH aqueous solution directly to the reaction mixture. Reflux for 2 hours to hydrolyze the ester.
  - Cool to room temperature and acidify with 6M H_2SO_4 until pH < 2.
  - Critical Step: Reflux the acidic mixture for 1-2 hours. This facilitates the decarboxylation of the

    -keto acid.
- Workup: Cool the mixture. The product, 4-(4-nitrophenyl)cyclohex-2-enone, may precipitate.[6] If not, extract with dichloromethane (DCM).

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- Purification: Purify via flash chromatography (Hexanes:EtOAc 80:20) or recrystallization from ethanol.[3][7]
  - Target Yield: 50-60%
  - Data: IR spectrum should show a strong enone carbonyl stretch (~1670 cm^{-1}).

Stage 3: Global Reduction to 4-(4-aminophenyl)cyclohexan-1-one

Rationale: Pd/C catalyzed hydrogenation is efficient for reducing both the nitro group and the alkene. Conditions must be mild to prevent reduction of the ketone to an alcohol.

Reagents:

- 4-(4-nitrophenyl)cyclohex-2-enone (2.17 g, 10 mmol)
- 10% Palladium on Carbon (Pd/C) (200 mg, ~10 wt% loading)
- Solvent: Ethyl Acetate (EtOAc) or Ethanol (50 mL)
- Hydrogen Gas (H_2, 1 atm balloon)

Protocol:

- Setup: Place the enone precursor in a hydrogenation flask and dissolve in EtOAc. (EtOAc is preferred over alcohols to minimize ketone over-reduction).
- Catalyst Addition: Carefully add 10% Pd/C under an inert atmosphere (Nitrogen purge). Caution: Pd/C is pyrophoric.
- Hydrogenation: Purge the vessel with H_2 gas (balloon pressure is sufficient). Stir vigorously at room temperature.
- Monitoring: Monitor reaction progress closely via LC-MS or TLC.
  - Sequence: The Nitro group usually reduces first (to amine), followed by the alkene.

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  - Endpoint: Stop immediately upon disappearance of the alkene. Prolonged exposure will reduce the ketone to the alcohol (cyclohexanol derivative).

- Workup: Filter the mixture through a Celite pad to remove the catalyst. Wash the pad with EtOAc.[3]

- Isolation: Concentrate the filtrate. The crude product is **4-(4-aminophenyl)cyclohexan-1-one**.

- Final Purification: If necessary, convert to the Hydrochloride salt (add HCl in ether) for recrystallization, or purify the free base via column chromatography (DCM:MeOH 95:5).

Quantitative Data Summary

Parameter	Stage 1 (Chalcone)	Stage 2 (Annulation)	Stage 3 (Reduction)
Limiting Reagent	4-Nitrobenzaldehyde	4-Nitrobenzalacetone	Enone Intermediate
Key Reagent	Acetone (Solvent/Rgt)	Ethyl Acetoacetate	H_2 / Pd/C
Temp / Time	25°C / 2 h	Reflux / 4-6 h	25°C / 4-12 h
Typical Yield	85–90%	50–60%	80–90%
Key Spectroscopic Feature	Trans-alkene J=16Hz	Enone C=O (~1670 cm^{-1})	Amine N-H (~3300 cm^{-1})

Troubleshooting & Critical Control Points

Control Point 1: Decarboxylation Completeness

During Stage 2, incomplete decarboxylation is a common failure mode. Ensure the acidic reflux is vigorous. If the NMR shows a multiplet near 3.5 ppm (characteristic of the proton

to the ester), reflux longer with fresh acid.

Control Point 2: Over-Reduction

In Stage 3, the ketone is susceptible to reduction to the alcohol.

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- Prevention: Use Ethyl Acetate instead of Methanol/Ethanol.
- Recovery: If over-reduction occurs (yielding 4-(4-aminophenyl)cyclohexanol), oxidize the alcohol back to the ketone using Jones Reagent (if the amine is protected) or IBX (2-iodoxybenzoic acid), which tolerates amines better.

Control Point 3: Amine Handling

The final product is a primary aniline. It is prone to oxidation (browning) upon air exposure. Store the purified compound under Nitrogen or Argon at -20°C, preferably as the HCl salt for long-term stability.

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